

# (4-Methylpyridin-3-yl)methanamine dihydrochloride physical properties

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## Compound of Interest

Compound Name: (4-Methylpyridin-3-yl)methanamine dihydrochloride

Cat. No.: B6337691

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An In-depth Technical Guide to the Physical Properties of **(4-Methylpyridin-3-yl)methanamine Dihydrochloride**

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### Abstract

This technical guide provides a comprehensive overview of the core physical properties of **(4-Methylpyridin-3-yl)methanamine dihydrochloride**, a key building block in modern medicinal chemistry and organic synthesis. Designed for researchers, scientists, and drug development professionals, this document moves beyond a simple data sheet to offer in-depth procedural insights and the scientific rationale behind the experimental determination of these properties. We will explore the compound's fundamental identifiers, detailed methodologies for characterizing its melting point and solubility, and an analysis of its expected spectroscopic features. The protocols described herein are designed to be self-validating, ensuring the generation of reliable and reproducible data critical for advancing pharmaceutical research.

## Compound Identification and Core Properties

**(4-Methylpyridin-3-yl)methanamine dihydrochloride** is a stable, crystalline salt form of the parent amine, (4-Methylpyridin-3-yl)methanamine. The conversion to a dihydrochloride salt significantly enhances the compound's stability and handling characteristics, making it suitable for various applications in research and development.<sup>[1]</sup> It is widely utilized in the synthesis of

more complex organic molecules and serves as a valuable intermediate for pharmaceutical research.<sup>[1]</sup>

The fundamental identifiers and physical properties are summarized below.

Property	Value	Source
CAS Number	56635-11-1	<sup>[2]</sup>
Molecular Formula	C <sub>7</sub> H <sub>12</sub> Cl <sub>2</sub> N <sub>2</sub>	<sup>[1]</sup> <sup>[2]</sup>
Molecular Weight	195.09 g/mol	<sup>[1]</sup> <sup>[2]</sup>
Canonical SMILES	<chem>CC1=C(C=NC=C1)CN.Cl.Cl</chem>	<sup>[1]</sup>
Appearance	White to off-white solid (Typical)	Assumed based on common amine salts
Storage Conditions	Store in a cool, dry place under an inert atmosphere.	<sup>[1]</sup> <sup>[2]</sup>

## Experimental Characterization: Methodologies and Scientific Rationale

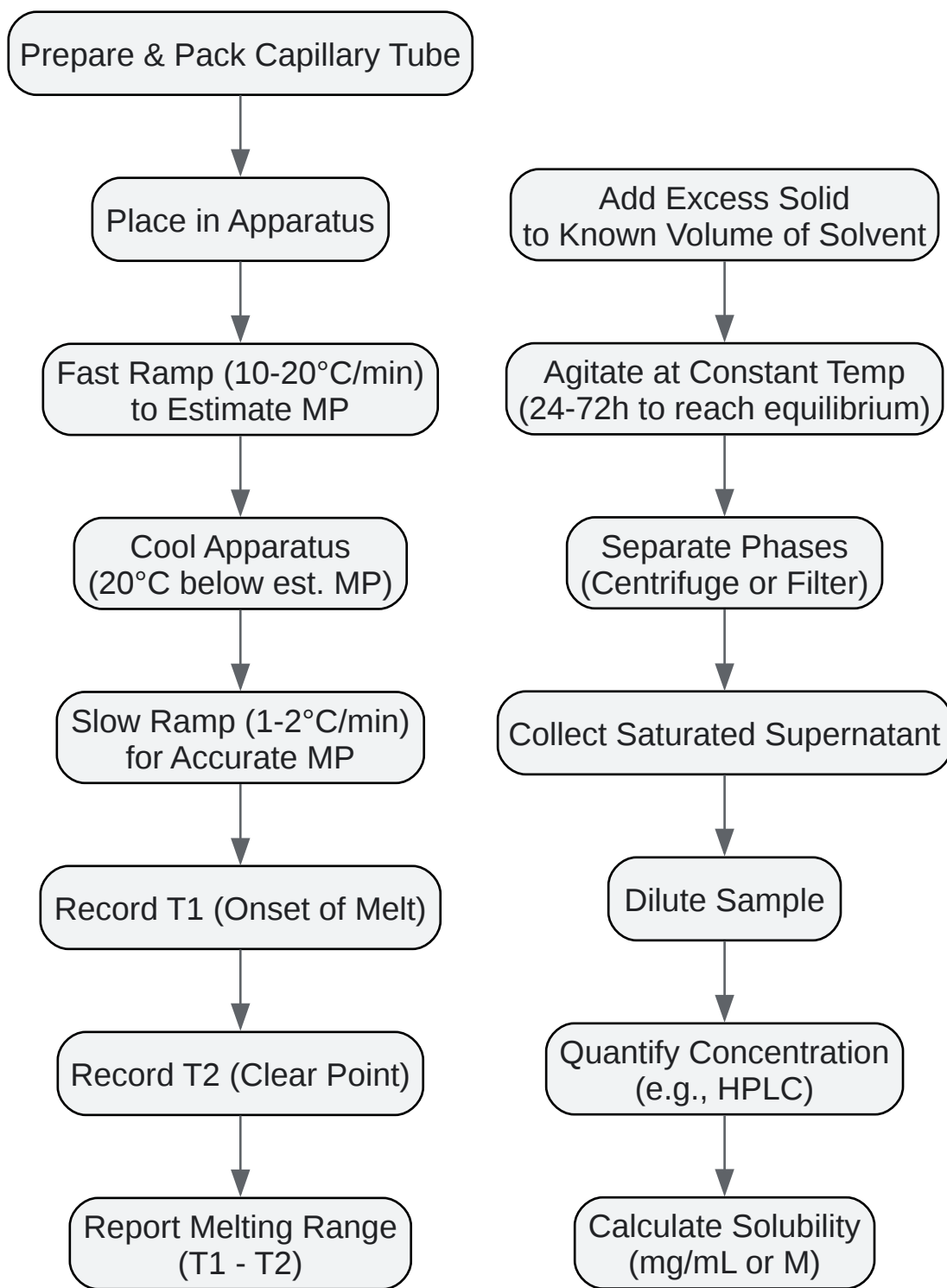
### Melting Point Determination: A Critical Purity Indicator

The melting point of a crystalline solid is a fundamental physical property that serves as a primary indicator of its purity. For a pure compound, the melting range is typically sharp, often within a 0.5-1.0°C range. The presence of impurities disrupts the crystal lattice, leading to a depression of the melting point and a broadening of the melting range.<sup>[3]</sup><sup>[4]</sup> Therefore, the accurate determination of the melting point is a self-validating method for assessing sample purity.

This protocol outlines the standard method for determining the melting point range using a digital melting point apparatus, a technique widely adopted in pharmaceutical quality control.<sup>[5]</sup>

Step-by-Step Methodology:

- **Sample Preparation:** Place a small amount of dry **(4-Methylpyridin-3-yl)methanamine dihydrochloride** powder onto a clean, dry surface. Gently tap the open end of a capillary tube into the powder to collect a small amount of the sample.
- **Sample Packing:** Invert the capillary tube and tap its sealed bottom on a hard surface to tightly pack the solid into a column approximately 2.5-3.5 mm high.<sup>[5]</sup> This ensures uniform heat transfer.
- **Apparatus Setup:** Place the packed capillary tube into the heating block of the melting point apparatus.
- **Rapid Determination (Optional):** If the approximate melting point is unknown, perform a rapid heating run (e.g., 10-20°C/minute ramp rate) to get a preliminary estimate.<sup>[4]</sup>
- **Accurate Determination:** Allow the apparatus to cool to at least 20°C below the estimated melting point. Insert a new sample and set the heating rate to a slow ramp, typically 1-2°C per minute.<sup>[5]</sup> A slow heating rate is critical to allow the system to remain in thermal equilibrium, ensuring an accurate reading.
- **Data Recording:** Record two temperatures:
  - T<sub>1</sub> (Onset): The temperature at which the first drop of liquid appears.
  - T<sub>2</sub> (Clear Point): The temperature at which the entire sample becomes a clear liquid.<sup>[5]</sup>
- **Reporting:** The melting point is reported as the range T<sub>1</sub> - T<sub>2</sub>. For a pure sample, this range should be narrow.



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